

Propaphos: A Technical Guide to Acute Oral and Dermal Toxicity

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Compound of Interest

Compound Name: *Propaphos*

Cat. No.: *B1678260*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the acute oral and dermal toxicity of **Propaphos**, an organophosphate insecticide. The information is compiled to meet the needs of researchers, scientists, and professionals in drug development, offering detailed toxicological data, experimental methodologies, and visual representations of key biological and procedural pathways.

Core Toxicity Data

The acute toxicity of **Propaphos** is primarily characterized by its median lethal dose (LD50), which is the dose required to be fatal to 50% of a tested population. The following tables summarize the available quantitative data for acute oral and dermal exposure in rats.

Table 1: Acute Oral Toxicity of **Propaphos** in Rats

| Species | Sex | LD50 (mg/kg) | Data Source |
|---------|--------|--------------|--|
| Rat | Male | 79.8 | Agricultural Chemical Registration Data[1] |
| Rat | Female | 72.5 | Agricultural Chemical Registration Data[1] |
| Rat | - | 70 | IPCS; Poisons Information Monograph G001 [2] |

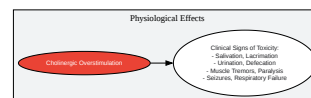
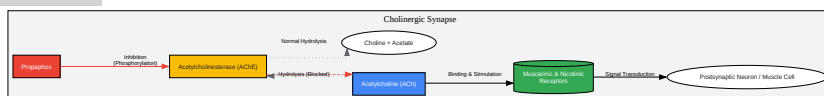
Table 2: Acute Dermal Toxicity of **Propaphos** in Rats

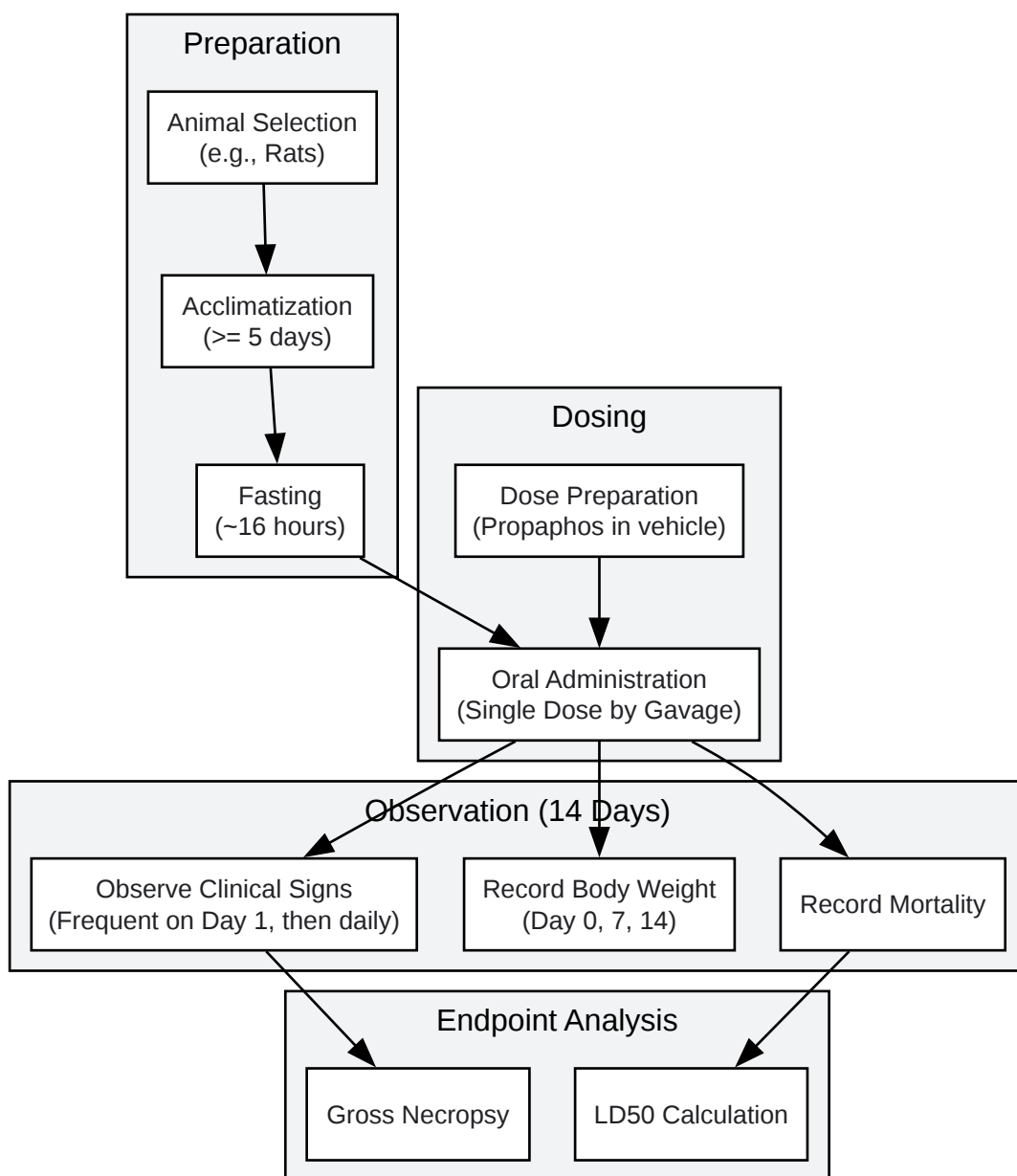
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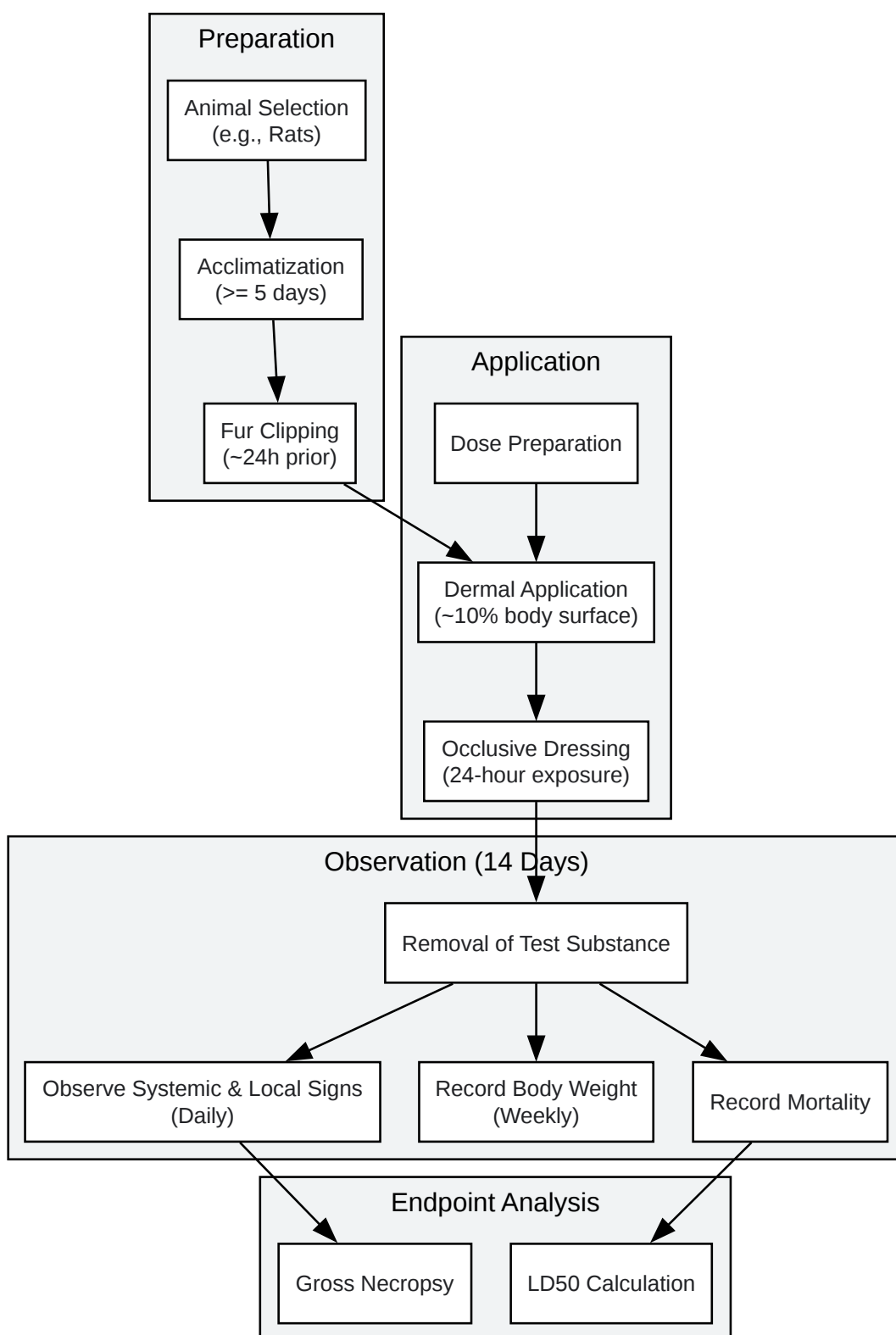
Mechanism of Action: Acetylcholinesterase Inhibition

Propaphos, like other organophosphate insecticides, exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE). AChE is crucial for the normal functioning of the nervous system, where it breaks down the neurotransmitter acetylcholine (ACh). Inhibition of AChE leads to an accumulation of ACh at cholinergic synapses, resulting in overstimulation of muscarinic and nicotinic receptors. This disruption of nerve signal transmission leads to the clinical signs of poisoning.

Mechanism of Propaphos Toxicity







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References

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- 2. Propaphos | C₁₃H₂₁O₄PS | CID 23717 - PubChem [pubchem.ncbi.nlm.nih.gov]
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